

# 3-Bromopropionyl chloride chemical properties

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## Compound of Interest

Compound Name: 3-Bromopropionyl chloride

Cat. No.: B108729

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An In-depth Technical Guide to **3-Bromopropionyl Chloride**: Chemical Properties and Synthetic Applications

## Introduction

**3-Bromopropionyl chloride** (CAS No: 15486-96-1) is a highly versatile bifunctional reagent extensively utilized in organic synthesis.<sup>[1][2]</sup> Its molecular structure incorporates two key reactive sites: a highly electrophilic acyl chloride and a primary alkyl bromide.<sup>[1]</sup> This dual functionality allows it to serve as a valuable building block for a wide array of more complex molecules, particularly in the synthesis of pharmaceutical intermediates and active pharmaceutical ingredients (APIs).<sup>[1][3]</sup> This guide provides a comprehensive overview of its chemical properties, reactivity, experimental protocols, and safety information for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

**3-Bromopropionyl chloride** is a colorless to clear yellow liquid with a pungent odor.<sup>[3][4]</sup> It is soluble in common organic solvents but reacts with water and other nucleophilic solvents like alcohols.<sup>[3][5][6]</sup> Its core physicochemical properties are summarized below.

| Property                              | Value                               | Source(s)                                                      |
|---------------------------------------|-------------------------------------|----------------------------------------------------------------|
| Molecular Formula                     | C <sub>3</sub> H <sub>4</sub> BrClO | <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>    |
| Molecular Weight                      | 171.42 g/mol                        | <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[9]</a>    |
| CAS Number                            | 15486-96-1                          | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>    |
| EINECS Number                         | 239-515-2                           | <a href="#">[4]</a> <a href="#">[9]</a>                        |
| Density                               | 1.701 g/mL at 25 °C                 | <a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[11]</a>  |
| Boiling Point                         | 55-57 °C at 17 mmHg (23 hPa)        | <a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[11]</a>  |
| Refractive Index (n <sub>20/D</sub> ) | 1.49                                | <a href="#">[10]</a> <a href="#">[11]</a>                      |
| Flash Point                           | 79 °C (174.2 °F) - closed cup       | <a href="#">[10]</a>                                           |
| Appearance                            | Clear yellow liquid                 | <a href="#">[3]</a> <a href="#">[4]</a>                        |
| InChI Key                             | IHBVNSPHKMCPST-<br>UHFFFAOYSA-N     | <a href="#">[10]</a> <a href="#">[12]</a> <a href="#">[13]</a> |
| SMILES                                | C(CBr)C(=O)Cl                       | <a href="#">[9]</a> <a href="#">[10]</a>                       |

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **3-Bromopropionyl chloride** and its derivatives.

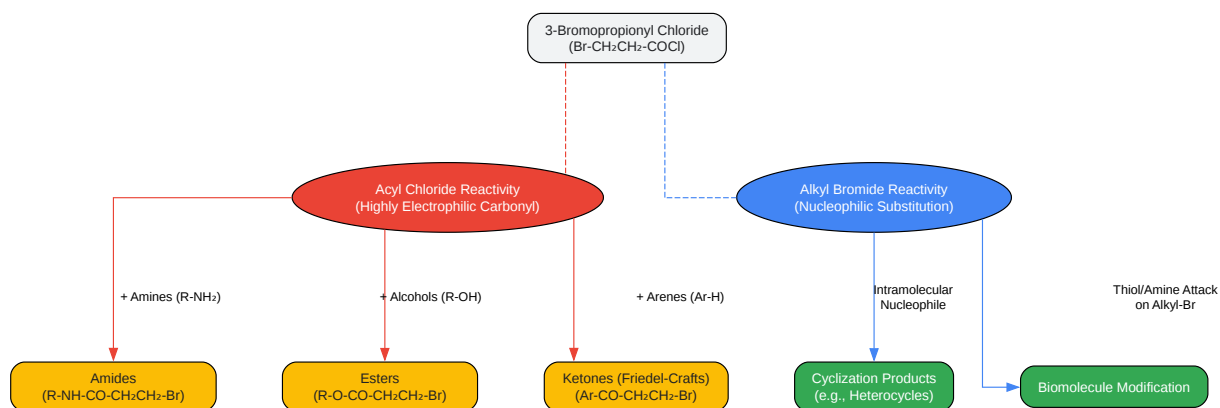
| Spectroscopic Data               | Details                                                                                                                                                                                                                                                                                       | Source(s) |
|----------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Mass Spectrometry (MS)           | Molecular Ion (M <sup>+</sup> ): ~170 m/z.<br>The presence of bromine and chlorine isotopes (Br: ~79/81, Cl: ~35/37) results in a characteristic isotopic pattern.                                                                                                                            | [12]      |
| Infrared (IR) Spectroscopy       | Key peaks include a strong absorption band for the C=O stretch of the acyl chloride, typically found in the region of 1780-1815 cm <sup>-1</sup> .                                                                                                                                            | [13]      |
| Nuclear Magnetic Resonance (NMR) | While specific spectral data is not provided in the search results, <sup>1</sup> H and <sup>13</sup> C NMR are standard techniques for confirming the structure. The proton NMR would be expected to show two triplet signals corresponding to the two methylene (-CH <sub>2</sub> -) groups. | [3][8]    |

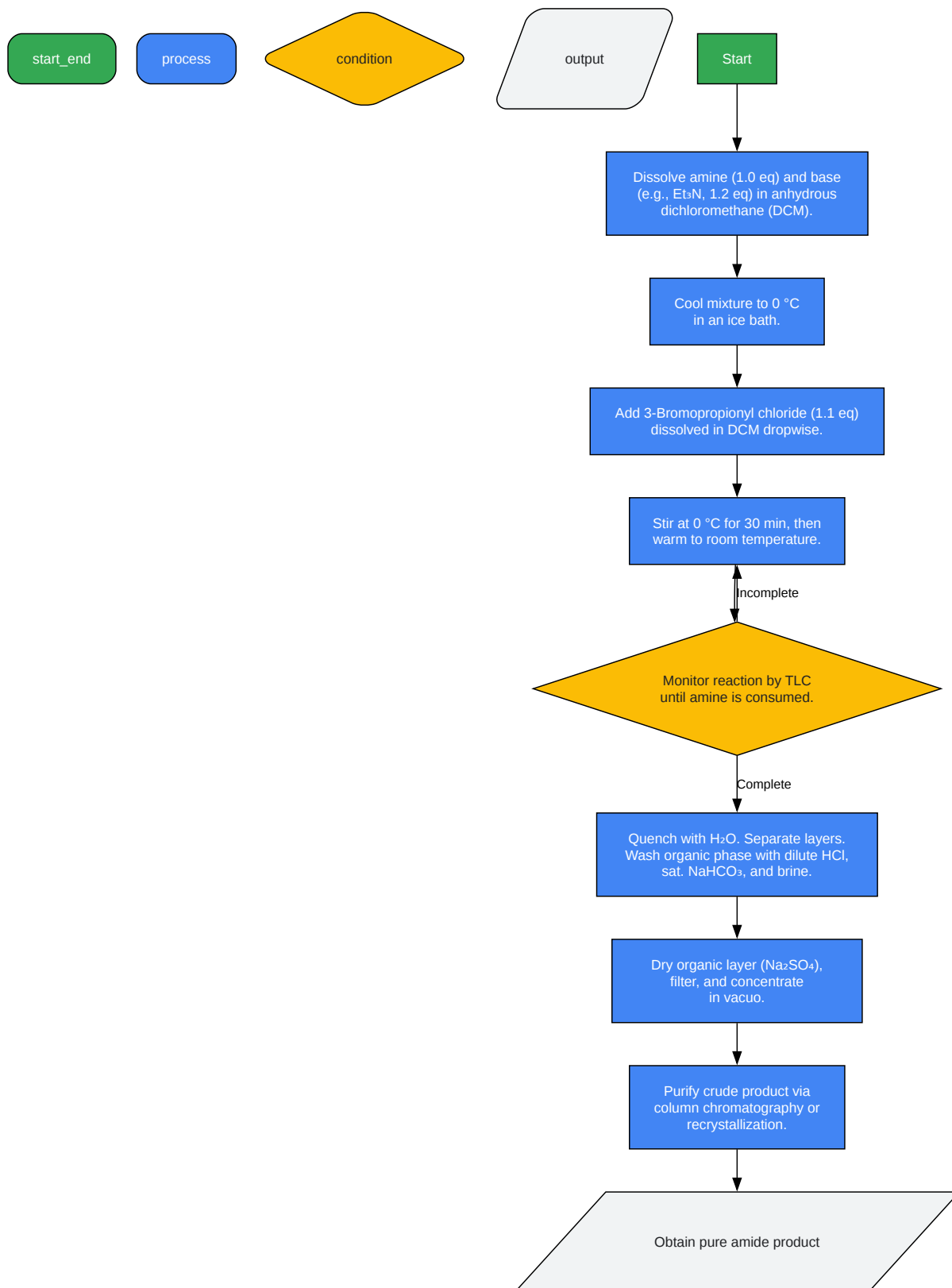
## Chemical Reactivity and Applications

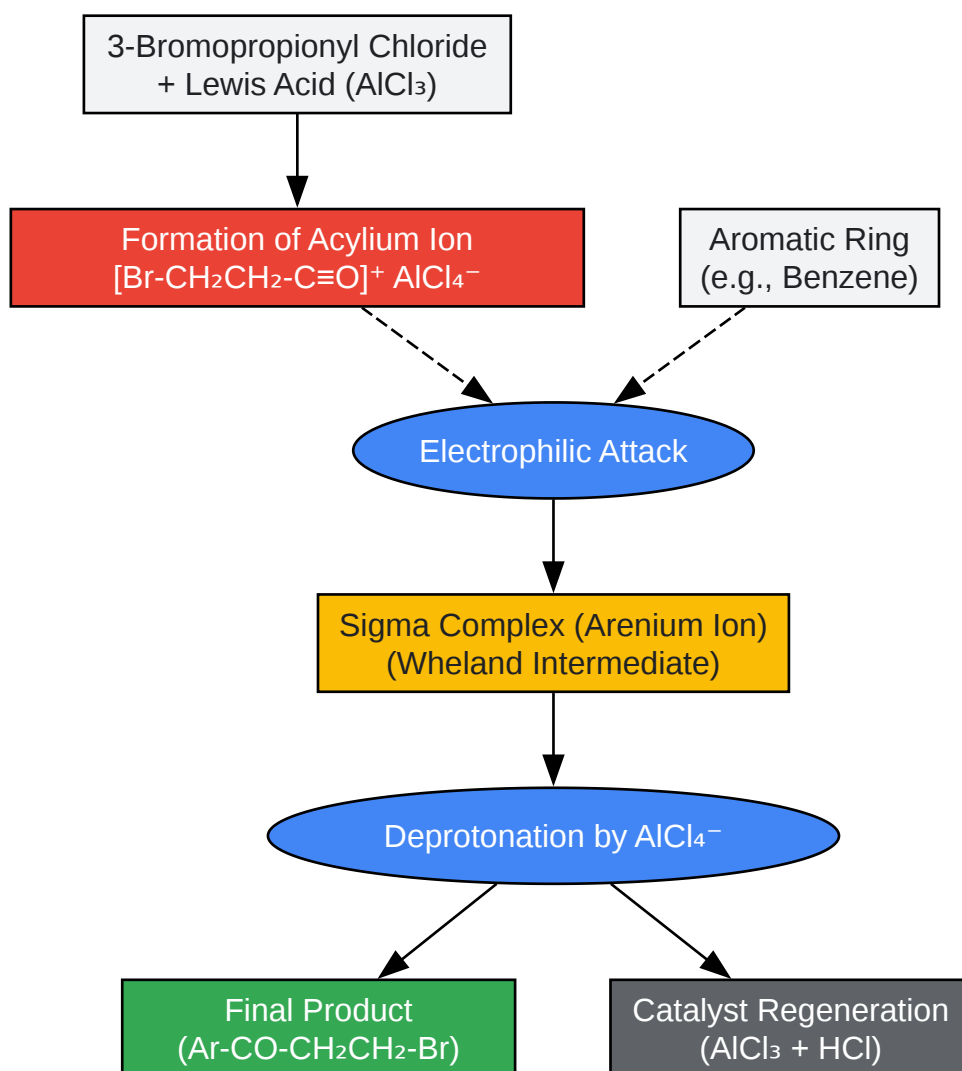
The synthetic utility of **3-Bromopropionyl chloride** stems from its two distinct reactive centers, which can often be addressed selectively by controlling reaction conditions.[1] The electron-withdrawing effect of the adjacent bromine atom enhances the electrophilicity of the carbonyl carbon, making it a highly efficient acylating agent.[1]

### Dual Reactivity Pathways

The compound's primary modes of reaction are nucleophilic acyl substitution at the carbonyl carbon and nucleophilic substitution at the carbon bearing the bromine atom. This allows for sequential reactions to build molecular complexity.







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